

A Comparative Guide to Proanthocyanidin A4 Reference Standards for Researchers

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Compound of Interest						
Compound Name:	Proanthocyanidin A4 (Standard)					
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For scientists and professionals in drug development and research, the quality and characterization of reference standards are paramount for accurate and reproducible results. This guide provides a comprehensive comparison of Proanthocyanidin A4 reference standards, detailing the analytical methodologies used for their certification and comparing them with other commercially available proanthocyanidin standards.

Understanding the Certificate of Analysis (CoA)

A Certificate of Analysis for a Proanthocyanidin A4 reference standard is a critical document that outlines its identity, purity, and other essential characteristics. While specific formats may vary between suppliers, a typical CoA will include the following key analytical data.

Table 1: Key Analytical Parameters for Proanthocyanidin A4 Reference Standard



Parameter	Typical Specification	pical Specification Analytical Method(s)	
Identity	Conforms to structure	¹ H NMR, ¹³ C NMR, Mass Spectrometry (MS)	
Purity (Assay)	≥95% (typically >98%)	High-Performance Liquid Chromatography (HPLC) with UV or ELSD detection	
Chemical Formula	C30H24O12[1]	Elemental Analysis, Mass Spectrometry	
Molecular Weight	576.51 g/mol [1]	Mass Spectrometry	
Appearance	White to off-white powder	Visual Inspection	
Solubility	Soluble in DMSO, Methanol	Solubility Test	
Storage Conditions	-20°C, protected from light and air[1]	Stability Studies	

In-Depth Look at Analytical Methodologies

The characterization of Proanthocyanidin A4 and other proanthocyanidins relies on a combination of sophisticated analytical techniques to ensure their structural integrity and purity.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is the gold standard for determining the purity of proanthocyanidin reference standards. Several HPLC methods can be employed, each with its advantages.

- Reversed-Phase (RP-HPLC): This is the most common method, separating compounds based on their hydrophobicity. While effective for monomers and smaller oligomers, resolving complex mixtures of larger proanthocyanidins can be challenging.[2]
- Normal-Phase (NP-HPLC): NP-HPLC separates proanthocyanidins based on their degree of polymerization.[2]



 Hydrophilic Interaction Liquid Chromatography (HILIC): HILIC is increasingly used for the separation of polar compounds like proanthocyanidins and can effectively separate oligomers with a high degree of polymerization.[2][3]

The following diagram illustrates a typical HPLC workflow for purity analysis.



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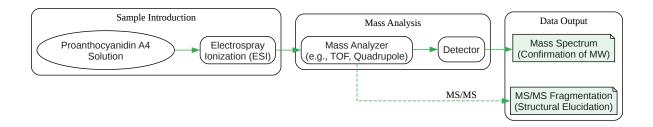
Caption: A typical experimental workflow for HPLC purity analysis.

Mass Spectrometry (MS) for Structural Confirmation

Mass spectrometry is a powerful tool for confirming the molecular weight and providing structural information about proanthocyanidins. Electrospray ionization (ESI) is a commonly used soft ionization technique that allows for the detection of intact molecular ions.[4] Tandem mass spectrometry (MS/MS) experiments can elucidate fragmentation patterns, which are characteristic of A-type and B-type proanthocyanidins.[5] Key fragmentation pathways include Quinone-Methide (QM) cleavage, Retro-Diels-Alder (RDA) fission, and Heterocyclic Ring Fission (HRF).[5]

The following diagram illustrates the general principle of MS-based structural confirmation.





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Caption: Workflow for Mass Spectrometry analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Definitive Structural Elucidation

NMR spectroscopy, including ¹H NMR and ¹³C NMR, provides the most detailed information for the definitive structural identification of Proanthocyanidin A4.[6][7] Two-dimensional NMR techniques, such as HSQC and HMBC, can further confirm the connectivity of atoms within the molecule.[8] While NMR is a powerful tool, the complexity of proanthocyanidin spectra can sometimes make interpretation challenging.[5]

Comparison with Alternative Proanthocyanidin Reference Standards

Proanthocyanidin A4 is an A-type proanthocyanidin. For researchers studying the biological activities of different proanthocyanidin classes, it is often necessary to compare them with B-type proanthocyanidins. The table below provides a comparison of Proanthocyanidin A4 with other commonly used proanthocyanidin reference standards.

Table 2: Comparison of Common Proanthocyanidin Reference Standards

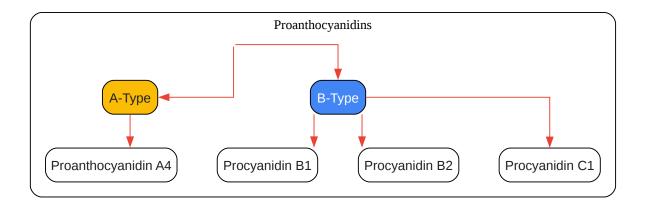


Reference Standard	CAS Number	Molecular Formula	Туре	Key Structural Feature
Proanthocyanidin A4	111466-29-6[1]	C30H24O12[1]	A-type	Contains an additional ether linkage between C2 of the upper unit and O7 of the lower unit.[2]
Procyanidin B1	20315-25-7	С30Н26О12	B-type	Composed of (-)-epicatechin and (+)-catechin units linked via a C4-C8 bond.
Procyanidin B2	29106-49-8[9]	С30Н26О12[9]	B-type	Dimer of (-)- epicatechin units linked via a C4- C8 bond.
Procyanidin C1	37064-30-5[9]	C45H38O18[9]	B-type	Trimer of (-)- epicatechin units with C4-C8 linkages.

The choice of a reference standard will depend on the specific research application. For studies investigating the unique biological effects of A-type proanthocyanidins, Proanthocyanidin A4 is an essential tool. For broader studies on proanthocyanidins, a panel of standards including both A-type and B-type is recommended.

The following diagram illustrates the relationship and classification of these standards.





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Caption: Classification of Proanthocyanidin standards.

By understanding the analytical data provided in a Certificate of Analysis and the methodologies used to obtain that data, researchers can confidently select and utilize high-quality Proanthocyanidin A4 reference standards in their work, ensuring the reliability and validity of their experimental outcomes.

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